

# Meticrane: A Comprehensive Technical Review of its Chemical Properties and Biological Activities

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## Compound of Interest

Compound Name: Meticrane

Cat. No.: B1676496

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## Abstract

**Meticrane**, a diuretic agent, has been utilized in the management of hypertension.[1][2] This technical guide provides an in-depth overview of its chemical structure, physicochemical properties, and known biological activities. The document summarizes quantitative data in structured tables, elucidates its mechanism of action as a diuretic, and details experimental protocols from recent studies exploring its potential anti-cancer properties. Visual diagrams generated using the DOT language are provided to illustrate key pathways and workflows.

## Chemical Structure and Identification

**Meticrane** is a sulfonamide-derivative belonging to the thiochromane class of compounds.[3][4] Its chemical structure is characterized by a 3,4-dihydro-2H-1-benzothiopyran-1,1-dioxide core, substituted with a methyl group and a sulfonamide group.

Table 1: Chemical Identifiers for **Meticrane**

Identifier	Value	Reference
IUPAC Name	6-methyl-1,1-dioxo-3,4-dihydro-2H-thiochromene-7-sulfonamide	<a href="#">[4]</a>
CAS Number	1084-65-7	<a href="#">[5]</a>
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>4</sub> S <sub>2</sub>	<a href="#">[5]</a>
Molecular Weight	275.34 g/mol	<a href="#">[5]</a>
SMILES	<chem>CC1=CC2=C(C=C1S(=O)(=O)N)S(=O)(=O)CCC2</chem>	<a href="#">[4]</a>
InChI	InChI=1S/C10H13NO4S2/c1-7-5-8-3-2-4-16(12,13)10(8)6-9(7)17(11,14)15/h5-6H,2-4H2,1H3,(H2,11,14,15)	<a href="#">[4]</a>
InChIKey	FNQQBFNIYODEMB-UHFFFAOYSA-N	<a href="#">[5]</a>

## Physicochemical Properties

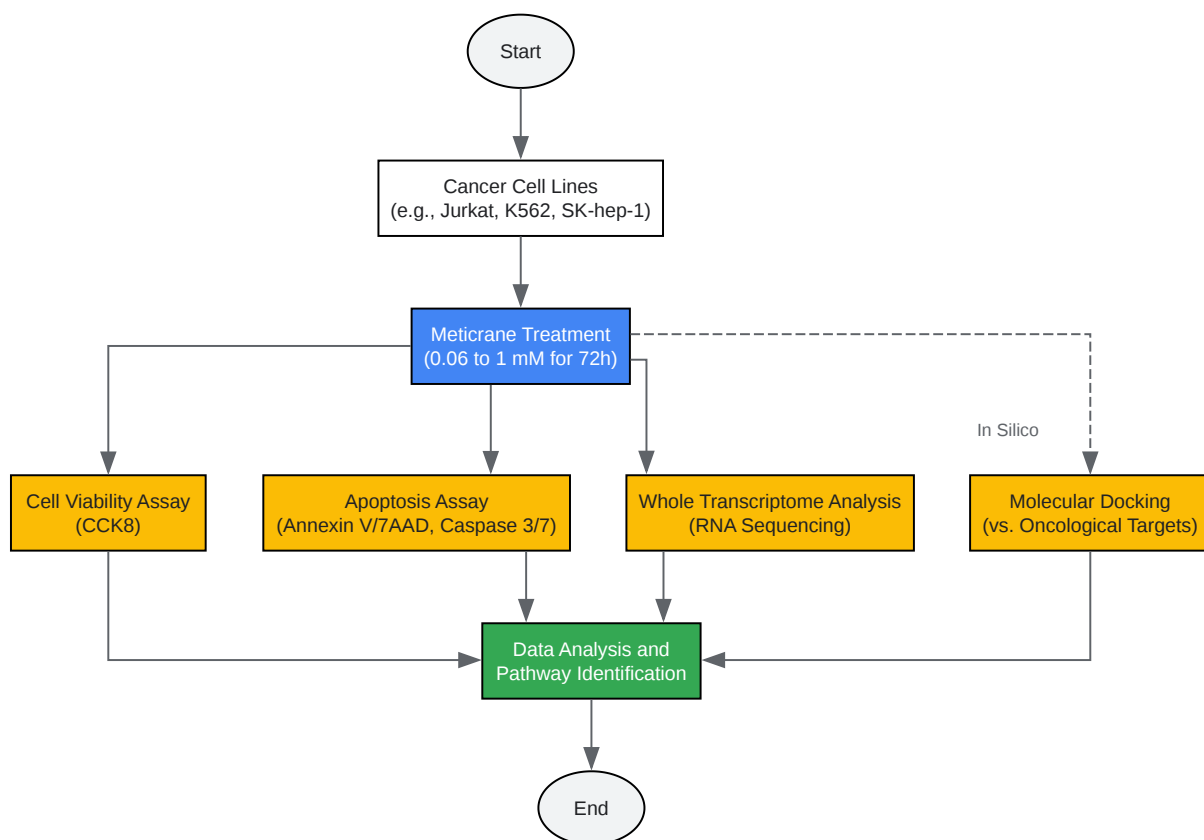
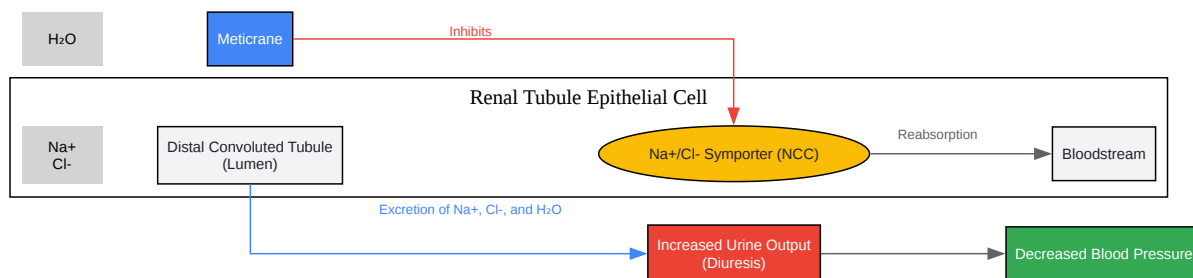
The physicochemical properties of **Metricrane** are crucial for its formulation, delivery, and pharmacokinetic profile.

Table 2: Physicochemical Properties of **Metricrane**

Property	Value	Reference
Melting Point	236-237 °C	[3]
Boiling Point (Predicted)	549.1 ± 60.0 °C	[3]
Solubility	Soluble in DMSO (≥ 50 mg/mL)[2], Sparingly soluble in DMSO (1-10 mg/ml)[6], Insoluble in Water (< 0.1 mg/mL)[2]	
pKa (Predicted)	9.71 ± 0.20	[3]
LogP (Predicted)	0.5	[4]
Appearance	White to off-white solid	[3]

## Mechanism of Action: Diuretic Effect

**Meticrane** functions as a diuretic by inhibiting the reabsorption of sodium and chloride ions in the distal convoluted tubules of the kidney.[2][7] This action is achieved through the blockade of the sodium-chloride symporter (NCC).[7] The increased concentration of these ions in the tubular fluid leads to an osmotic retention of water, resulting in increased urine output and a subsequent reduction in blood volume and pressure.[7]



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